

1-(Trifluoroacetyl)imidazole molecular weight and formula

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Compound of Interest

Compound Name: 1-(Trifluoroacetyl)imidazole

Cat. No.: B074255

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In-Depth Technical Guide to 1-(Trifluoroacetyl)imidazole

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(Trifluoroacetyl)imidazole** (TFAI), a versatile and highly reactive reagent. Its primary application lies in the derivatization of primary and secondary amines, alcohols, and thiols to enhance their volatility for gas chromatography (GC) analysis. This document details the compound's chemical and physical properties, provides established synthesis protocols, and outlines its significant applications, particularly in the analytical derivatization of amino acids for GC-Mass Spectrometry (GC-MS). Furthermore, this guide includes extensive safety and handling information, along with representative spectroscopic data to aid in the characterization and utilization of this compound in a research and development setting.

Core Properties and Formula

1-(Trifluoroacetyl)imidazole is a colorless to light yellow liquid that is highly sensitive to moisture. It is a key reagent for introducing the trifluoroacetyl group, which significantly improves the analytical characteristics of polar molecules in gas chromatography.

Table 1: Chemical and Physical Properties of **1-(Trifluoroacetyl)imidazole**

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₃ F ₃ N ₂ O	[1][2][3]
Molecular Weight	164.09 g/mol	[1][2][3]
CAS Number	1546-79-8	[4]
Appearance	Colorless to light yellow liquid	[5]
Density	1.442 g/mL at 25 °C	[4]
Boiling Point	137-138 °C	[6]
Refractive Index	n ₂₀ /D 1.424	[4]
Flash Point	44 °C (111.2 °F) - closed cup	[4]
Solubility	Reacts with water. Soluble in most common organic solvents (e.g., ether, THF).	
Sensitivity	Moisture and heat sensitive.	

Synthesis Protocols

There are two primary methods for the synthesis of **1-(Trifluoroacetyl)imidazole**. Both methods require anhydrous conditions due to the high reactivity of the starting materials and product with water.

From Imidazole and Trifluoroacetic Anhydride

This is a direct and common method for the synthesis of TFAI.

Experimental Protocol:

- **Reaction Setup:** In a three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 25.8 g of imidazole in 120 mL of anhydrous tetrahydrofuran (THF).
- **Reagent Addition:** Cool the solution in an ice bath. Slowly add 39.9 g of trifluoroacetic anhydride, dissolved in 50 mL of anhydrous THF, dropwise from the dropping funnel with

continuous stirring. Maintain the temperature below 10 °C during the addition.

- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2 hours.
- Workup: A precipitate of imidazolium trifluoroacetate will form. Remove the precipitate by filtration under a nitrogen atmosphere.
- Purification: The solvent from the filtrate is removed under reduced pressure. The resulting crude product is then purified by vacuum distillation to yield **1-(Trifluoroacetyl)imidazole**.

From N,N'-Carbonyldiimidazole and Trifluoroacetic Acid

This alternative method also produces TFAI in good yield.

Experimental Protocol:

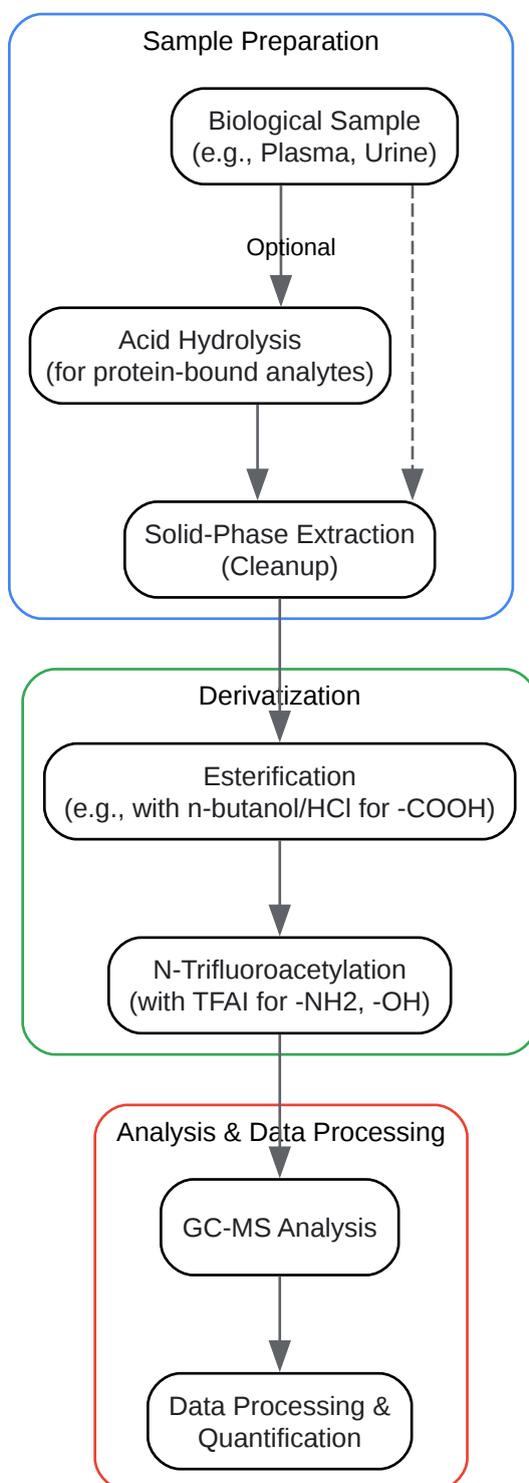
- Reaction Setup: In a similar setup as described in 2.1, dissolve 20.5 g of N,N'-Carbonyldiimidazole in 100 mL of anhydrous THF.
- Reagent Addition: With stirring, add 28.8 g of trifluoroacetic acid, dissolved in 80 mL of anhydrous THF, dropwise to the solution.
- Reaction: After the addition is complete, cool the resulting solution for several hours.
- Purification: Remove the solvent under reduced pressure and distill the filtrate to obtain the final product.

Applications in Derivatization for GC-MS

The primary utility of **1-(Trifluoroacetyl)imidazole** is as a derivatizing agent to improve the gas chromatographic analysis of compounds containing active hydrogen atoms, such as primary and secondary amines and alcohols. The introduction of the trifluoroacetyl group increases the volatility and thermal stability of these otherwise non-volatile compounds and can enhance detector response.^{[7][8]}

General Workflow for Sample Derivatization and Analysis

The following diagram illustrates the typical workflow for the analysis of biological samples requiring derivatization.



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Workflow for Amino Acid Analysis using TFAI Derivatization.

Experimental Protocol: Derivatization of Amino Acids for GC-MS Analysis

This protocol provides a general procedure for the derivatization of amino acids.^[7]

- **Sample Preparation:** Place 1-10 mg of the dried amino acid sample or protein hydrolysate into a reaction vial.
- **Esterification:** Add 1 mL of an esterifying agent (e.g., 3 M HCl in n-butanol). Tightly cap the vial and heat at 100°C for 15-30 minutes. After cooling to room temperature, evaporate the reagent under a gentle stream of dry nitrogen.
- **Acylation:** Add 200 µL of a suitable solvent (e.g., dichloromethane) and 100 µL of **1-(Trifluoroacetyl)imidazole**.
- **Reaction:** Cap the vial and heat at 150°C for 5-10 minutes.
- **Analysis:** After cooling, the sample is ready for injection into the GC-MS system.

Table 2: Typical GC-MS Parameters for TFAA-Amino Acid Analysis

Parameter	Typical Setting	Reference(s)
GC Column	HP-5 UI capillary column (30 m × 0.25 mm × 0.25 µm)	[7]
Carrier Gas	Helium at a constant flow of 1 mL/min	[7]
Injector Temperature	280 °C	[7]
Oven Program	Initial 120 °C (1 min), ramp at 60 °C/min to 300 °C (2 min)	[7]
MS Ionization	Electron Ionization (EI) at 70 eV	[7]
Mass Scan Range	m/z 50–400	[7]

Spectroscopic Data

The following tables summarize representative spectroscopic data for **1-(Trifluoroacetyl)imidazole**, which are crucial for its identification and characterization.

Table 3: NMR Spectroscopic Data

Nucleus	Solvent	Chemical Shift (δ , ppm)	Multiplicity	Assignment	Reference(s)
^1H	CDCl_3	~8.1	s	H-2 (imidazole)	[9]
~7.4	s	H-5 (imidazole)	[9]		
~7.1	s	H-4 (imidazole)	[9]		
^{13}C	CDCl_3	~158	q ($^2\text{JCF} \approx 38$ Hz)	C=O	[10][11][12]
~137	s	C-2 (imidazole)	[10][11][12]		
~130	s	C-5 (imidazole)	[10][11][12]		
~117	s	C-4 (imidazole)	[10][11][12]		
~116	q ($^1\text{JCF} \approx 288$ Hz)	CF_3	[10][11][12]		

Note: 'q' denotes a quartet multiplicity due to coupling with fluorine atoms.

Table 4: IR and Mass Spectrometry Data

Spectroscopic Technique	Key Peaks/Fragments	Reference(s)
FTIR (Neat)	~1750 cm ⁻¹ (C=O stretch), ~1210 cm ⁻¹ (C-F stretch), ~1150 cm ⁻¹ (C-F stretch)	[5][13]
Mass Spectrometry (EI)	m/z 164 (M ⁺), 95 (M ⁺ - CF ₃), 68 (imidazole ⁺)	[5]

Safety and Handling

1-(Trifluoroacetyl)imidazole is a flammable liquid and vapor and causes skin and serious eye irritation. It may also cause respiratory irritation.[4]

Table 5: GHS Hazard Information

Hazard Statement	Code
Flammable liquid and vapor	H226
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Handling Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.
- Keep away from heat, sparks, and open flames.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Due to its moisture sensitivity, it should be stored under an inert atmosphere (e.g., nitrogen or argon).

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air.
- In all cases of exposure, seek immediate medical attention.

Conclusion

1-(Trifluoroacetyl)imidazole is an indispensable reagent in analytical chemistry, particularly for the GC-MS analysis of polar compounds like amino acids. Its ability to efficiently introduce a trifluoroacetyl group enhances the volatility and chromatographic behavior of these molecules. This guide has provided essential information on its properties, synthesis, applications, and safe handling to support its effective use in research and development. Adherence to the outlined protocols and safety measures is crucial for successful and safe experimentation.

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